

Americanol A: A Comprehensive Technical Review of Biological Activities

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Compound of Interest

Compound Name: Americanol A

Cat. No.: B1665962

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Americanol A, a naturally occurring lignan, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the biological activities of **Americanol A** and its closely related isomer, **Isoamericanol A**, with a focus on anticancer, neurotrophic, antioxidant, and anti-inflammatory effects. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated signaling pathways and workflows to support further research and drug development efforts.

Biological Activities of Americanol A and Isoamericanol A

While research on **Americanol A** is ongoing, a significant body of work has focused on its stereoisomer, **Isoamericanol A**. The following sections present the available data for both compounds, with distinctions clearly noted.

Anticancer Activity

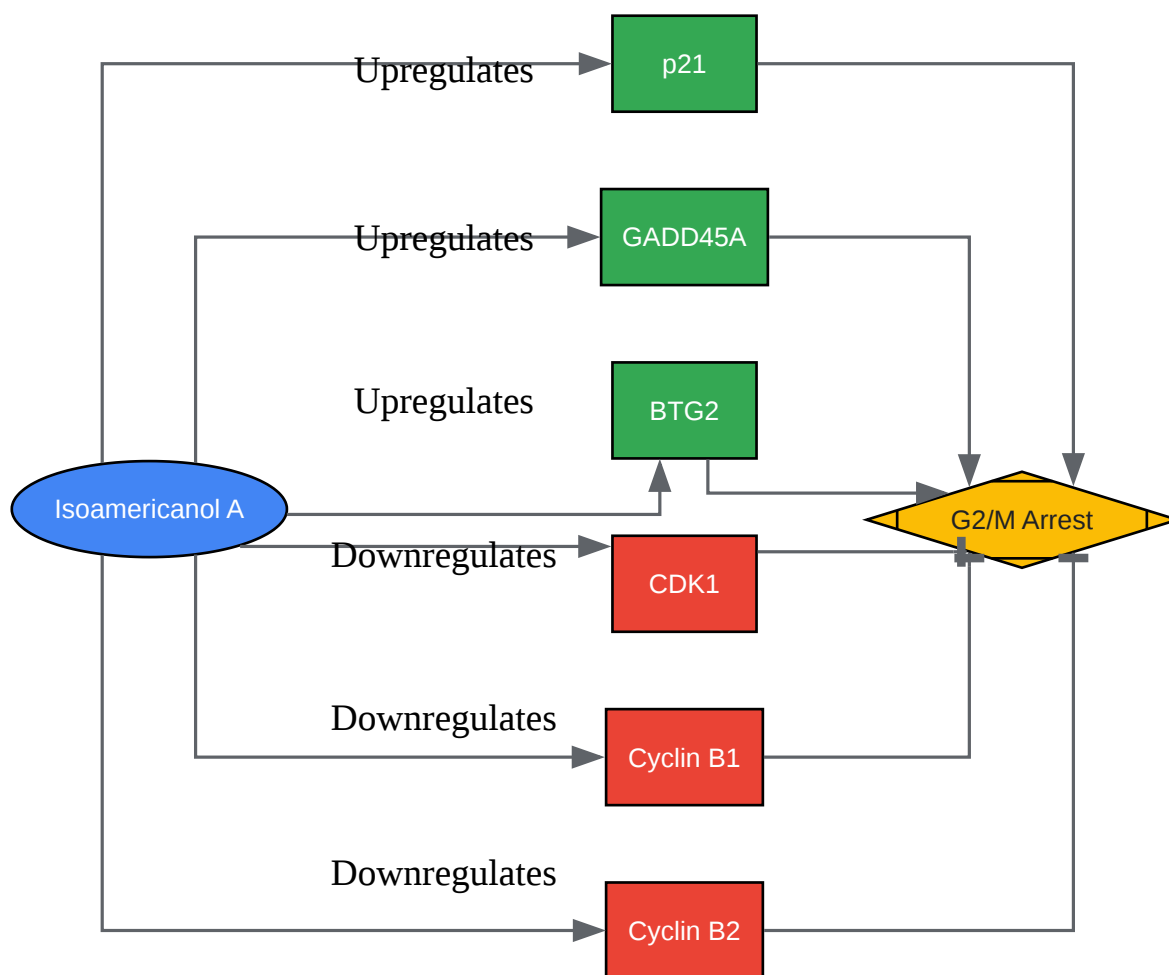
Isoamericanol A has demonstrated notable anticancer effects, particularly against human breast cancer cell lines. Studies have shown that it can inhibit cell proliferation in a dose-dependent manner.^[1]

Table 1: Anticancer Activity of Iso**americanol A**

Compound	Cell Line	Effect
Isoamericanol A	MCF-7 (Breast Cancer)	Inhibition of cell proliferation, G2/M cell cycle arrest
Isoamericanol A	MDA-MB-231 (Breast Cancer)	Inhibition of cell proliferation
Isoamericanol A	HuH-7 (Liver Cancer)	Inhibition of cell proliferation
Isoamericanol A	HeLa (Cervical Cancer)	Inhibition of cell proliferation

Quantitative IC50 values for **Americanol A** against various cancer cell lines are not readily available in the reviewed literature. The primary focus of published research has been on the biological activity of Iso**americanol A**.

The primary mechanism behind the anticancer activity of Iso**americanol A** in MCF-7 cells is the induction of G2/M phase cell cycle arrest.^[1] This is achieved through the modulation of key cell cycle regulatory proteins.



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Figure 1: Signaling Pathway of Isoamericanol A-induced G2/M Arrest.

Neurotrophic Activity

Americanol A has been found to exhibit neurotrophic properties. Specifically, it has been shown to enhance the activity of choline acetyltransferase (ChAT) in a cultured neuronal cell system. This enzyme is crucial for the synthesis of the neurotransmitter acetylcholine, suggesting a potential role for **Americanol A** in promoting neuronal health and function.

Table 2: Neurotrophic Activity of **Americanol A**

Compound	Assay	Concentration	Result
Americanol A	Choline Acetyltransferase (ChAT) Activity	10-5 M	Enhanced Activity

Antioxidant Activity

The antioxidant potential of **Americanol A** can be evaluated using various in vitro assays, such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay. This assay measures the ability of a compound to donate a hydrogen atom or an electron to neutralize the stable DPPH free radical.

Specific IC₅₀ values for the antioxidant activity of **Americanol A** are not extensively reported in the current literature.

Anti-inflammatory Activity

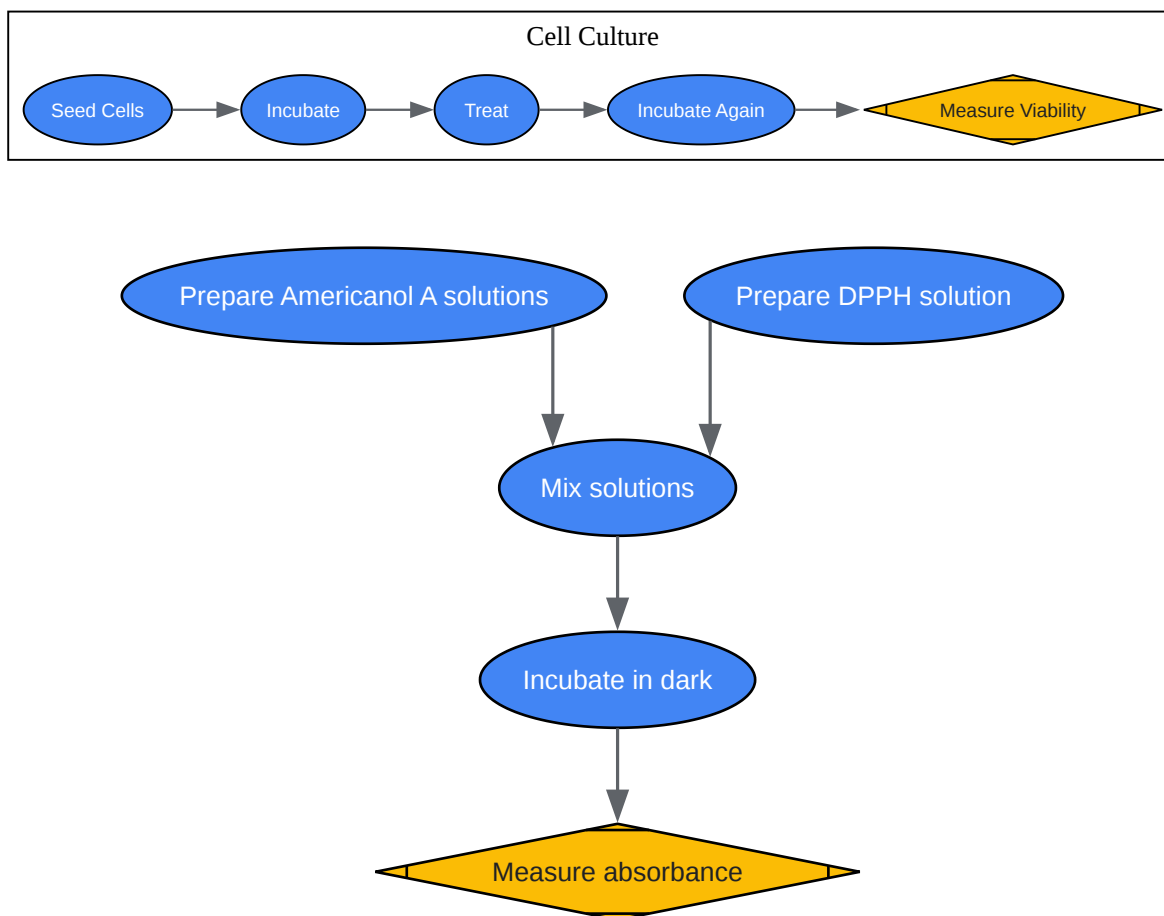
The anti-inflammatory properties of compounds like **Americanol A** can be assessed by their ability to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophages, such as the RAW 264.7 cell line. Overproduction of NO is a hallmark of inflammation.

Quantitative IC₅₀ values for the anti-inflammatory activity of **Americanol A** are not widely available in published studies.

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

Cell Culture and Proliferation Assay



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References

- 1. Inhibitory effect of isoamericanol A from *Jatropha curcas* seeds on the growth of MCF-7 human breast cancer cell line by G2/M cell cycle arrest - PubMed [pubmed.ncbi.nlm.nih.gov]
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